

Navigating the Structure-Activity Landscape of Spirocyclic Muscarinic Agonists: A Comparative Analysis

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Compound of Interest

Compound Name: 7-Oxa-1-azaspiro[4.4]nonane

CAS No.: 128389-81-1

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For researchers and scientists engaged in the intricate process of drug discovery and development, understanding the nuanced relationship between a molecule's structure and its biological activity is paramount. This guide provides a comparative analysis of the structure-activity relationships (SAR) of a series of 1-oxa-2,8-diazaspiro[4.5]decan-3-one analogs, compounds structurally related to the **7-oxa-1-azaspiro[4.4]nonane** scaffold. The data presented herein, derived from studies on M1 muscarinic acetylcholine receptors (mAChRs), offers valuable insights for the rational design of novel therapeutic agents targeting this important receptor family.

The M1 muscarinic receptor, a G-protein coupled receptor, plays a crucial role in various physiological processes, including learning, memory, and cognition. Consequently, it has emerged as a significant target for the development of drugs to treat neurological disorders such as Alzheimer's disease and schizophrenia. The spirocyclic nature of the **7-oxa-1-azaspiro[4.4]nonane** core and its analogs provides a rigid framework that can be systematically modified to probe the chemical space of the M1 receptor binding pocket.

Comparative Biological Activity of 1-Oxa-2,8-diazaspiro[4.5]decan-3-one Analogs

The following table summarizes the in vitro binding affinities of a series of 1-oxa-2,8-diazaspiro[4.5]decan-3-one analogs for the M1 and M2 muscarinic receptors. The data is presented as the inhibitory constant (K_i), a measure of the concentration of a ligand that is required to occupy 50% of the receptors. A lower K_i value indicates a higher binding affinity.

Compound	R1	R2	M1 K_i (nM)	M2 K_i (nM)	M1/M2 Selectivity
1a	Me	Me	1.8	3.6	0.5
1b	Me	Et	3.9	15	0.26
1c	Me	n-Pr	7.8	42	0.19
1d	Me	n-Bu	21	150	0.14
1e	Et	Me	4.5	12	0.38
1f	n-Pr	Me	9.2	35	0.26

Experimental Protocols

Radioligand Binding Assays

The binding affinities of the synthesized compounds for M1 and M2 muscarinic receptors were determined using radioligand binding assays with membranes prepared from Chinese Hamster Ovary (CHO) cells stably expressing the human M1 or M2 receptor.

Materials:

- [^3H]N-methylscopolamine ([^3H]NMS) as the radioligand.
- Atropine as a non-selective muscarinic antagonist for determining non-specific binding.
- CHO cell membranes expressing human M1 or M2 receptors.
- Assay buffer: 50 mM Tris-HCl, pH 7.4.

Procedure:

- Aliquots of cell membranes (20-40 µg of protein) were incubated with various concentrations of the test compounds and a fixed concentration of [³H]NMS (0.2 nM for M1 and 0.5 nM for M2).
- The incubation was carried out in a total volume of 250 µL of assay buffer for 60 minutes at 25°C.
- Non-specific binding was determined in the presence of 1 µM atropine.
- The reaction was terminated by rapid filtration through Whatman GF/C glass fiber filters using a cell harvester.
- The filters were washed three times with ice-cold assay buffer.
- The radioactivity retained on the filters was quantified by liquid scintillation spectrometry.
- The IC₅₀ values were determined from competition curves using non-linear regression analysis and converted to K_i values using the Cheng-Prusoff equation.

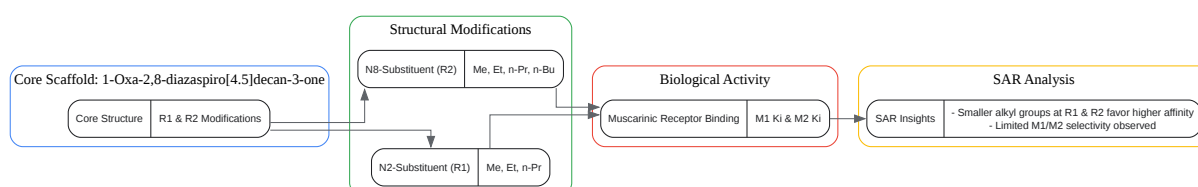
Structure-Activity Relationship (SAR) Insights

The data presented in the table reveals several key SAR trends for this series of 1-oxa-2,8-diazaspiro[4.5]decan-3-one analogs:

- **Effect of N8-substituent (R₂):** For a fixed N2-methyl group (R₁ = Me), increasing the alkyl chain length of the N8-substituent from methyl (1a) to n-butyl (1d) resulted in a progressive decrease in binding affinity for both M1 and M2 receptors. This suggests that a smaller substituent at the N8-position is preferred for optimal receptor binding.
- **Effect of N2-substituent (R₁):** Similarly, for a fixed N8-methyl group (R₂ = Me), increasing the alkyl chain length of the N2-substituent from methyl (1a) to n-propyl (1f) also led to a decrease in binding affinity for both receptor subtypes.
- **Selectivity:** None of the tested compounds exhibited significant selectivity for the M1 receptor over the M2 receptor. The M1/M2 selectivity ratio remained below 1 for all analogs, indicating a slight preference for the M2 subtype in some cases.

Visualizing the SAR Logic

The following diagram illustrates the logical flow of the structure-activity relationship analysis for the 1-oxa-2,8-diazaspiro[4.5]decan-3-one analogs.



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Caption: Logical workflow of the SAR study on 1-oxa-2,8-diazaspiro[4.5]decan-3-one analogs.

This guide provides a foundational understanding of the SAR for a class of spirocyclic compounds targeting muscarinic receptors. The presented data and experimental protocols serve as a valuable resource for medicinal chemists and pharmacologists in the design and evaluation of novel and more selective M1 muscarinic agonists. Further exploration of diverse substituents and modifications to the spirocyclic core is warranted to enhance both potency and selectivity.

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